

Application Notes and Protocols: (-)-Isopulegone in the Fragrance and Flavor Industry

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Compound of Interest

Compound Name: (-)-Isopulegone

Cat. No.: B3379921

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For Researchers, Scientists, and Drug Development Professionals

Introduction to (-)-Isopulegone

(-)-Isopulegone is a naturally occurring monoterpene ketone found in various essential oils, including pennyroyal oil and buchu oil.[1] It is characterized by a distinct minty, herbaceous, and cooling aroma and flavor profile.[1][2][3] In the fragrance and flavor industry, **(-)-Isopulegone** is utilized both as a direct aroma chemical and as a key intermediate in the synthesis of other important compounds, notably (-)-menthol. Its unique sensory properties make it a valuable ingredient in a wide array of consumer products, from confectionery and beverages to personal care items.

Physicochemical and Organoleptic Properties

A comprehensive understanding of the physicochemical and organoleptic properties of **(-)-Isopulegone** is crucial for its effective application in formulations.

Property	Value	Source(s)
Chemical Name	(2R,5S)-5-methyl-2-(1-methylethenyl)cyclohexan-1-one	[2]
CAS Number	29606-79-9	[2][3]
FEMA Number	2964	[2]
JECFA Number	754	[2]
Molecular Formula	C ₁₀ H ₁₆ O	[2]
Molecular Weight	152.23 g/mol	[2]
Appearance	Colorless to yellow liquid	[2]
Odor Profile	Minty, peppermint, fresh, herbal, woody, mildly green	[2][3]
Flavor Profile	Mint, Cool	[2]
Specific Gravity (25°C/25°C)	0.925 - 0.932	[3]
Refractive Index (20°C)	1.465 - 1.473	[3]
Boiling Point	101-102 °C @ 17 mmHg; 208 °C @ 760 mmHg	[3]
Flash Point	79.44 °C (175 °F) TCC	[3]
Solubility	Soluble in alcohol and oils; insoluble in water	[2][3]

Applications in the Fragrance Industry

(-)-Isopulegone is prized in perfumery for its ability to impart a fresh, minty, and herbaceous character to fragrance compositions.

Key Fragrance Applications:

- Top Notes: Provides a fresh, cooling lift in citrus and green fragrance profiles.

- Herbal and Fougère Accords: Enhances the natural, green, and aromatic aspects of these fragrance families.
- Functional Fragrances: Used in personal care products like lotions, creams, and deodorants for its refreshing scent.

Recommended Usage Levels:

Product Type	Recommended Usage Level in Concentrate
Fragrance Concentrate	Up to 1.0%

Applications in the Flavor Industry

In the flavor industry, **(-)-Isopulegone** is valued for its characteristic minty and cooling taste profile.

Key Flavor Applications:

- Confectionery: Widely used in chewing gum, hard candies, and mints to provide a long-lasting cooling sensation.
- Beverages: Incorporated into mint-flavored syrups, herbal teas, and certain alcoholic drinks to enhance their refreshing qualities.
- Oral Care: Although its precursor, isopulegol, is more commonly used, isopulegone's flavor profile is relevant to the development of flavors for toothpaste and mouthwash.

Experimental Protocols

Protocol 1: Sensory Evaluation of (-)-Isopulegone - Triangle Test

Objective: To determine if a perceptible sensory difference exists between two samples, where one may contain **(-)-Isopulegone**. This is a foundational test for quality control and new product development.

Materials:

- **(-)-Isopulegone**
- Appropriate solvent (e.g., food-grade ethanol, propylene glycol, or a neutral oil)
- Two product bases (e.g., sugar solution for flavor, unscented lotion for fragrance)
- Glass vials with caps, coded with random three-digit numbers
- Sensory evaluation booths with controlled lighting and ventilation
- Water and unsalted crackers for palate cleansing
- Evaluation forms

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **(-)-Isopulegone** at a desired concentration in the chosen solvent.
 - Prepare two batches of the product base. One will be the control (A), and the other will be the test sample (B), containing a specific concentration of the **(-)-Isopulegone** stock solution.
- Panelist Selection and Training:
 - Select 20-30 panelists. Panelists should be screened for their ability to detect basic tastes and aromas.
 - Brief panelists on the procedure of a triangle test without revealing the nature of the samples.
- Test Execution:

- For each panelist, present three coded samples. Two samples are identical (e.g., A, A) and one is different (e.g., B), or vice versa (B, B, A). The order of presentation should be randomized for each panelist.
- Instruct panelists to evaluate the samples from left to right.
- Ask panelists to identify the "odd" or "different" sample.
- Panelists should rinse their mouths with water and wait for a short period between evaluating each set of samples.
- Data Analysis:
 - Collect the evaluation forms.
 - The number of correct identifications is compared to the number expected by chance (one-third of the total number of panelists).
 - Statistical significance is determined using a binomial table or a chi-squared test. A significantly higher number of correct identifications than predicted by chance indicates a perceptible difference between the samples.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) for Odor Profile Analysis

Objective: To identify the specific odor-active compounds in a sample containing **(-)-Isopulegone** and to characterize their individual aroma contributions.

Materials and Equipment:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port (sniffing port).
- Mass spectrometer (MS) for compound identification (optional but recommended).
- Appropriate GC column (e.g., a polar phase like bonded polyethylene glycol is common for flavor and fragrance analysis).

- Sample containing **(-)-Isopulegone** dissolved in a suitable solvent (e.g., dichloromethane).
- Trained sensory panelists (assessors).

Procedure:

- Instrument Setup:
 - Install the GC column and set the oven temperature program, injector temperature, and carrier gas flow rate. These parameters will need to be optimized based on the specific sample and analytes of interest.
 - Split the column effluent between the FID (or MS) and the sniffing port.
- Sample Injection:
 - Inject a small volume of the prepared sample into the GC.
- Olfactometry Analysis:
 - A trained assessor sits at the sniffing port and continuously evaluates the effluent.
 - The assessor records the time at which an odor is detected, describes the character of the odor, and may also rate its intensity.
 - This process is typically repeated with multiple assessors to obtain more robust data.
- Data Correlation and Analysis:
 - The retention times of the perceived odors are correlated with the peaks in the FID or MS chromatogram.
 - The MS data is used to identify the chemical structure of the compounds responsible for the detected odors.
 - Techniques like Aroma Extract Dilution Analysis (AEDA) can be used to determine the relative odor potency of the compounds by serially diluting the sample and identifying the dilution at which each odor is no longer detectable.

Protocol 3: Stability Testing of (-)-Isopulegone in a Product Base

Objective: To evaluate the stability of **(-)-Isopulegone** in a finished product under various environmental conditions.

Materials:

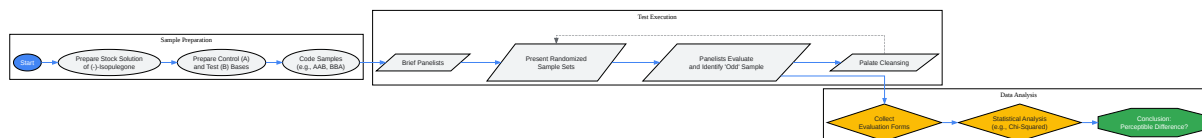
- Finished product containing a known concentration of **(-)-Isopulegone** (e.g., a beverage or a lotion).
- Control sample of the product base without **(-)-Isopulegone**.
- Environmental chambers (for controlled temperature and humidity).
- UV light chamber for photostability testing.
- Analytical instrumentation for quantifying **(-)-Isopulegone** (e.g., GC-MS).
- pH meter.

Procedure:

- Sample Preparation and Initial Analysis:
 - Prepare multiple samples of the finished product and the control.
 - Perform an initial analysis (Time 0) to determine the starting concentration of **(-)-Isopulegone** and to record the initial sensory properties (odor, color, etc.) and pH.
- Storage Conditions:
 - Store the samples under a variety of conditions, for example:
 - Accelerated Stability (Temperature): 40°C / 75% Relative Humidity (RH)
 - Room Temperature: 25°C / 60% RH

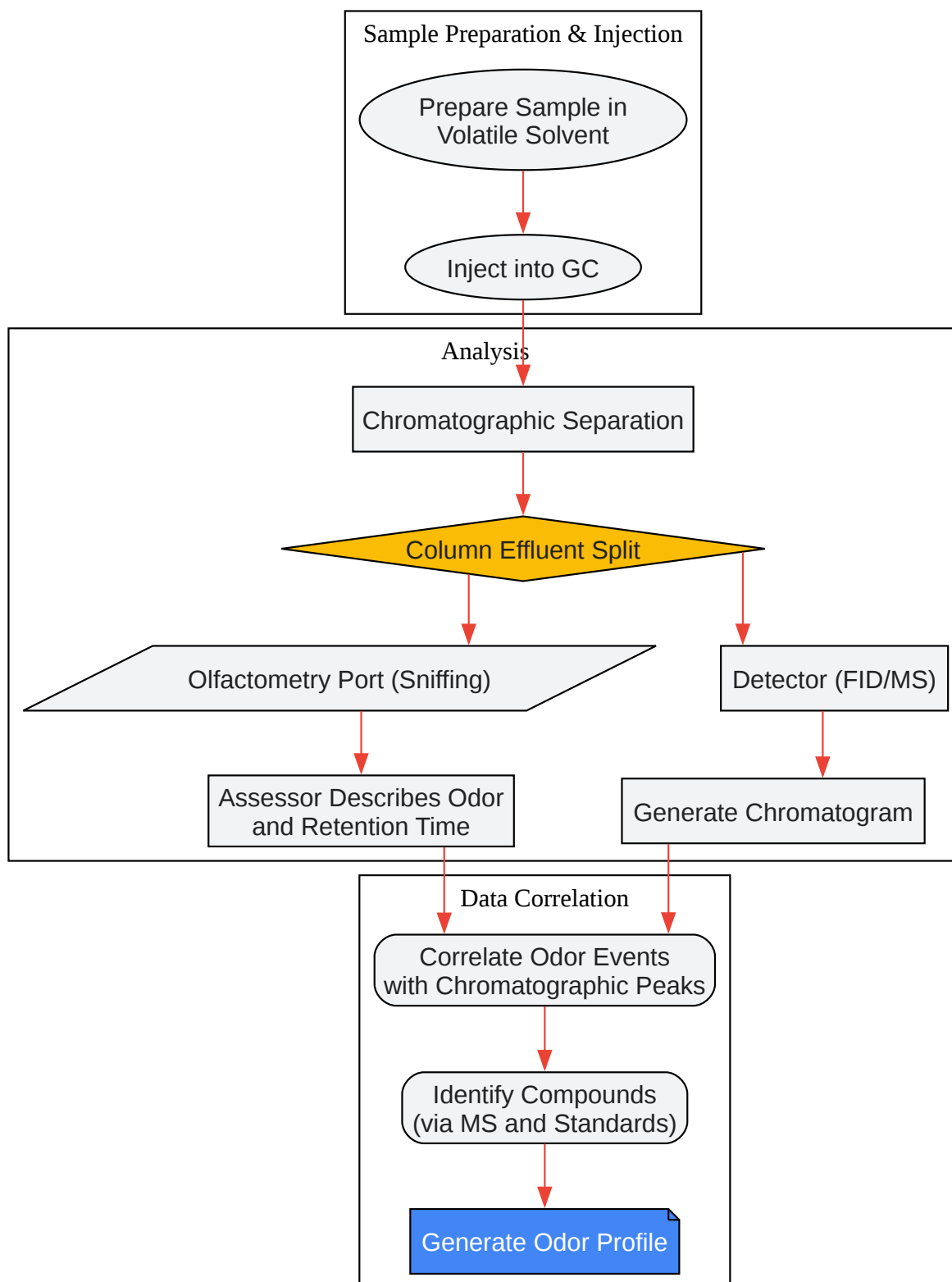
- Refrigerated: 4°C
- Photostability: Exposure to a controlled UV light source.
- Time Points for Analysis:
 - Analyze the samples at predetermined time intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- Analysis at Each Time Point:
 - Chemical Analysis: Quantify the concentration of **(-)-Isopulegone** using a validated analytical method like GC-MS.
 - Sensory Evaluation: Conduct sensory tests (e.g., triangle test or descriptive analysis) to determine if there are any perceptible changes in the fragrance or flavor profile.
 - Physical Evaluation: Observe and record any changes in appearance, color, or pH.
- Data Evaluation:
 - Plot the concentration of **(-)-Isopulegone** over time for each storage condition.
 - Analyze the sensory data for any significant changes in the product's organoleptic properties.
 - Evaluate the physical changes to determine the overall stability of the product.

Visualization of Key Processes



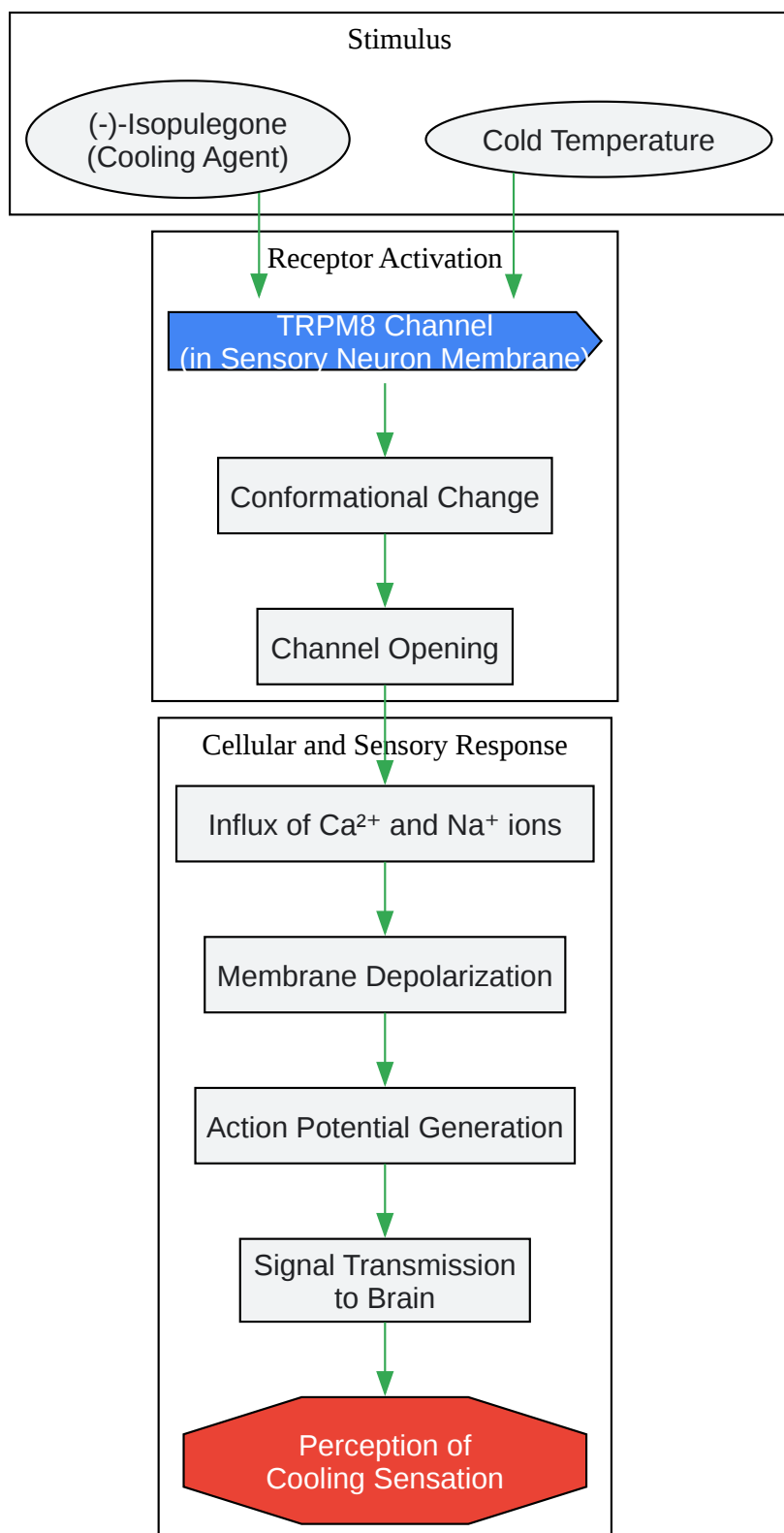
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Caption: Workflow for a Triangle Test Sensory Evaluation.



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Caption: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.



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Caption: Simplified TRPM8 Signaling Pathway for Cooling Sensation.

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